

Essential Safety and Operational Guidance for Handling **cis-1,2-Diaminocyclohexane**

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Compound of Interest

Compound Name: **cis-1,2-Diaminocyclohexane**

Cat. No.: **B074578**

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For researchers, scientists, and professionals in drug development, the safe handling of chemicals is paramount. This document provides immediate, essential safety and logistical information for **cis-1,2-Diaminocyclohexane**, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Quantitative Data Summary

The following table summarizes key quantitative data for **cis-1,2-Diaminocyclohexane**, facilitating a quick assessment of its physical and chemical properties.

Property	Value
Molecular Formula	C6H14N2 ^[1] ^[2] ^[3] ^[4]
Molecular Weight	114.19 g/mol ^[2] ^[3] ^[5]
Appearance	Colorless to light yellow/orange clear liquid ^[6]
Boiling Point	92 °C / 197.6 °F ^[1]
Flash Point	70 °C / 158 °F (closed cup) ^[1] ^[7]
Density	0.931 g/mL at 25 °C ^[7]
Vapor Pressure	0.4 mmHg at 20 °C ^[7]
Water Solubility	Soluble ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary: **cis-1,2-Diaminocyclohexane** is classified as a corrosive substance that causes severe skin burns and eye damage.[\[2\]](#)[\[8\]](#) It may also cause an allergic skin reaction.[\[8\]](#)

Personal Protective Equipment (PPE): A comprehensive PPE plan is critical to mitigate the risks associated with handling this chemical.

Area of Protection	Recommended PPE
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield is also recommended. [8]
Skin Protection	Wear fire/flame resistant and impervious clothing. [8] Chemical impermeable gloves are required. [8]
Respiratory Protection	If exposure limits are exceeded or symptoms like irritation occur, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter). [7] For dusts, a P2 filter is recommended. [9]

Operational Plan: From Reception to Disposal

A systematic approach to handling **cis-1,2-Diaminocyclohexane** ensures safety at every stage.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Ensure the container is properly labeled.
- Transport the chemical to the designated storage area immediately.

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][10]
- Keep away from heat, sparks, open flames, and hot surfaces.[6]
- Store apart from incompatible materials such as strong oxidizing agents and strong acids. [10][11]
- The storage area should be a corrosives area, and containers should be kept under nitrogen if possible.[10][11]

3. Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][8]
- Avoid contact with skin and eyes.[8]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[8]
- Use non-sparking tools to prevent ignition.[8]
- Ground and bond containers when transferring material to prevent static discharge.[5]
- Wash hands thoroughly after handling.[8]

4. Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6][8][9]
- Do not mix with other waste. Leave chemicals in their original containers.[9]
- Uncleaned containers should be handled as if they still contain the hazardous product.[9]

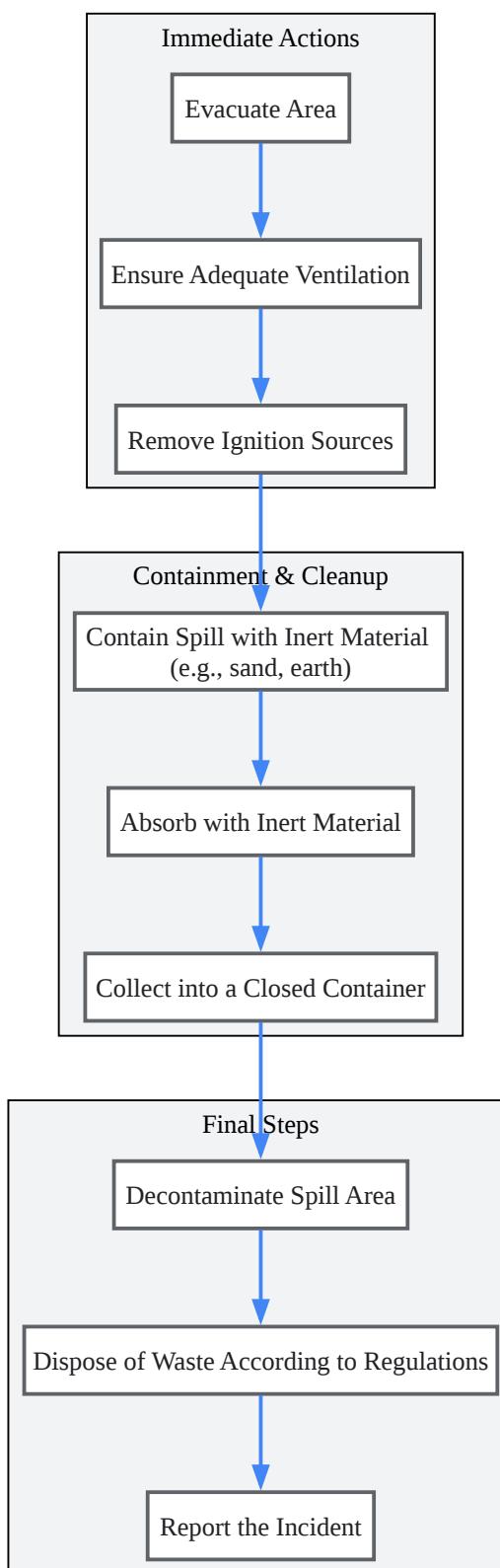
Emergency Procedures

First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get emergency medical help immediately.[6][8]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water or shower.[6] Seek immediate medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][8] Get immediate medical help.[6][8]
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[6][8] Call a poison center or doctor immediately.[1]

Spill Response Workflow:

The following diagram outlines the procedural steps for managing a spill of **cis-1,2-Diaminocyclohexane**.



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Workflow for managing a chemical spill.

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling cis-1,2-Diaminocyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074578#personal-protective-equipment-for-handling-cis-1-2-diaminocyclohexane>]

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